

Frequently Asked Questions (FAQ) Template

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Compound Focus: YG1702

Cat. No.: S1594885

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The table below provides a template for common storage degradation issues. Replace the placeholder information with specifics about the **YG1702** system once available [1].

FAQ Question	Answer Template & Common Scenarios
What does "Storage Degraded" mean?	Indicates a fault tolerance reduction (e.g., RAID 1), often from a failed drive. Example: A mirrored volume remains operational but is vulnerable to a second drive failure [1].
Can I replace a degraded drive without shutting down?	Many systems support hot-swapping. Action: Consult YG1702 documentation to confirm hot-swap capability and proper procedure [1].

| **The new drive shows an "authentication" error. What should I do?** | This may be a connection or firmware issue. **Troubleshooting:**

- Power down the system and reseal the drive/caddy.
- Verify drive model and firmware compatibility.
- Ensure genuine components are used if required [1]. |

Troubleshooting Guide: Storage Degradation

This guide outlines a logical workflow for diagnosing and resolving storage degradation.

Step 1: Initial Diagnosis and Identification

- **Check System Health Alerts:** Review all management interfaces (e.g., web GUI, command-line tools) for storage status alerts and degradation warnings [1].
- **Identify Faulty Component:** Use the system's storage management utility to locate the specific drive, enclosure, and port associated with the error [1].
- **Gather Details:** Record the status, model, capacity, and firmware version of all related physical drives and logical volumes [1].

Step 2: Pre-Replacement Actions

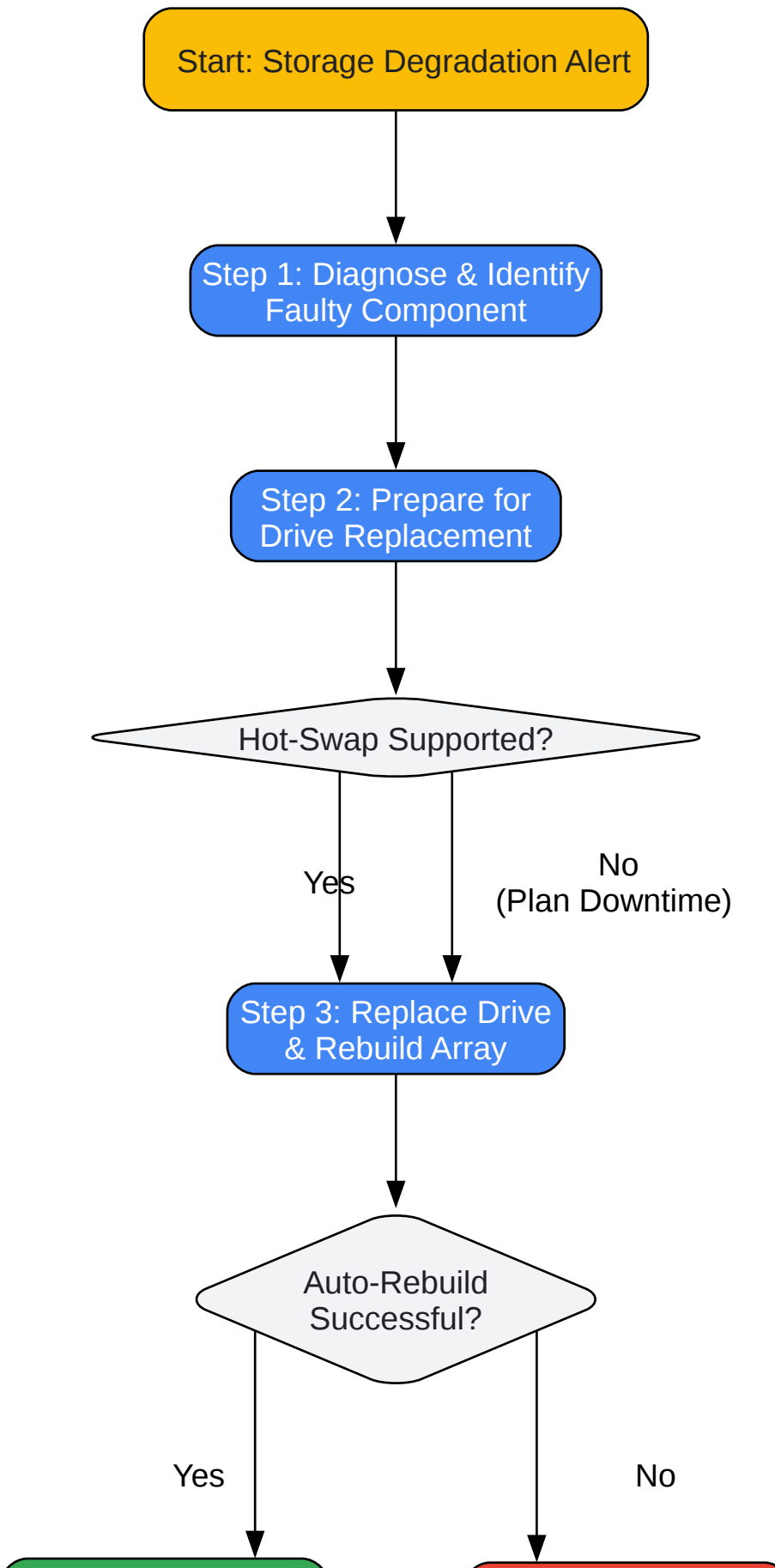
- **Order Correct Replacement Part:** Source the correct drive model and specification.
- **Backup Critical Data:** Ensure all critical experimental data is backed up before any hardware intervention.
- **Prepare for Replacement:** Have the necessary tools and documentation ready. Plan for system downtime unless hot-swap is confirmed.

Step 3: Drive Replacement and Recovery

- **Replace the Drive:** Follow manufacturer procedures to replace the degraded drive. For hot-swappable systems, this can often be done while the system is running [1].
- **Initiate Rebuild:** The storage controller should automatically begin rebuilding the data onto the new drive. Monitor the rebuild progress through the management interface.
- **Post-Replacement Check:** After successful rebuild, verify that the storage status returns to "OK" and that the logical drive is no longer degraded [1].

Graphviz Workflow Diagram

The diagram below visualizes the troubleshooting process. The DOT script uses HTML-like labels for color formatting and explicit `labeldistance` on edges for clarity [2] [3] [4].



Status: OK
Resolution Complete

Error: Issue Persists

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References

1. Solved: ProLiant DL160 Gen8 - Storage - Hewlett Packard... degraded [community.hpe.com]
2. Change font attributes within a (node) label's text? - Help [forum.graphviz.org]
3. Node Shapes [graphviz.org]
4. labeldistance [graphviz.org]

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